

Application Notes and Protocols for Post-Polymerization Modification with Nile Blue Acrylamide

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Compound of Interest

Compound Name: Nile blue acrylamide

Cat. No.: B13408224

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Introduction

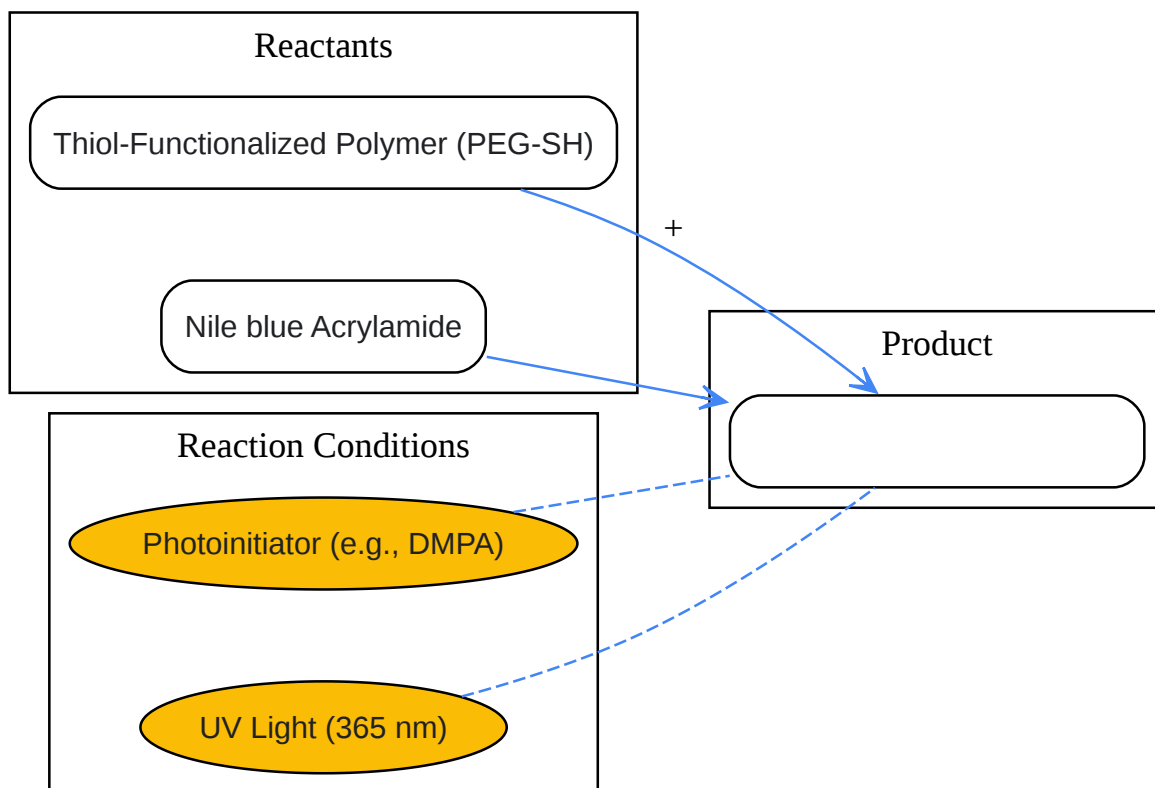
Post-polymerization modification (PPM) is a powerful strategy for the synthesis of functional polymers with precisely controlled architectures and functionalities. This approach allows for the introduction of sensitive moieties, such as fluorescent dyes, onto a pre-formed polymer backbone, avoiding potential complications that can arise from direct polymerization of functionalized monomers. Nile blue, a fluorescent dye with sensitivity to the local environment, is an attractive candidate for labeling polymers used in bioimaging, sensing, and drug delivery applications. Its fluorescence emission is known to be sensitive to pH and the polarity of its surroundings.

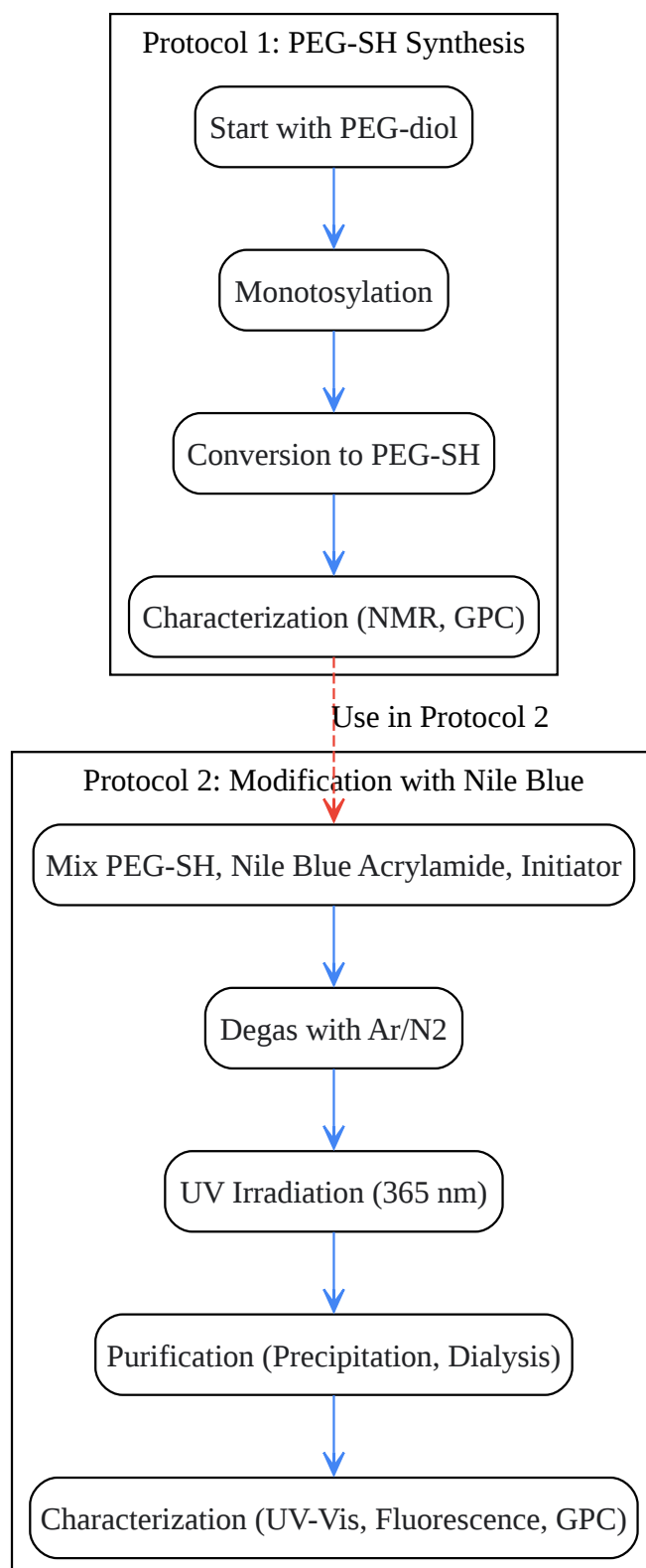
This document provides detailed protocols for the post-polymerization modification of a thiol-functionalized polymer with **Nile blue acrylamide** via a thiol-ene "click" reaction. This method offers high efficiency and selectivity under mild reaction conditions.

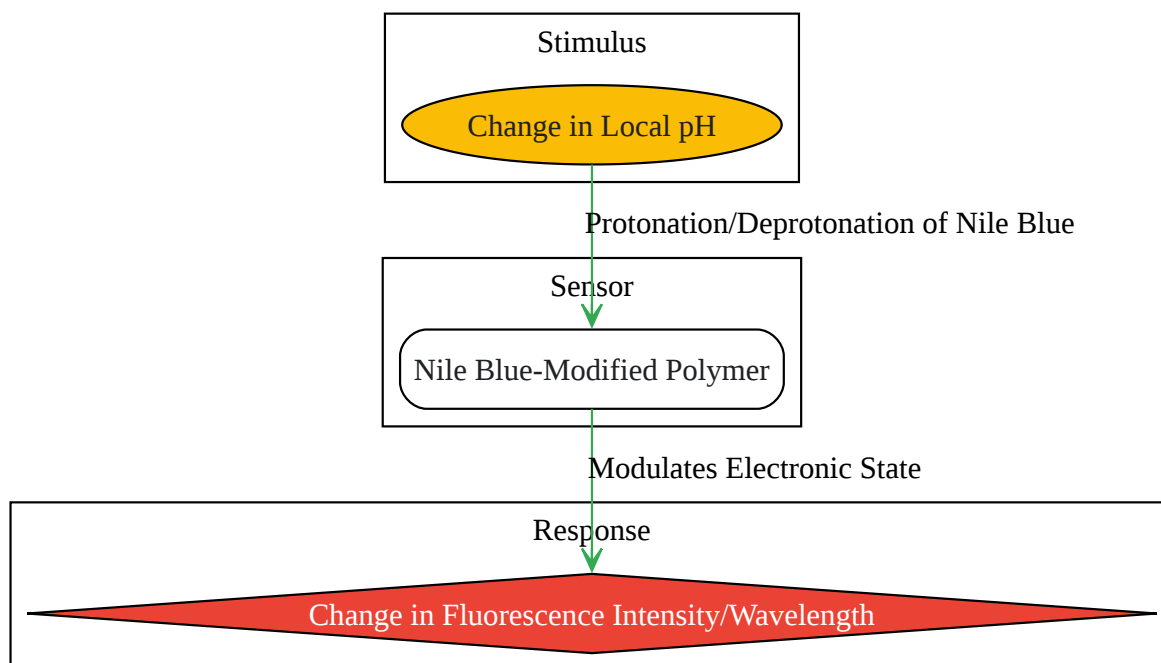
Principle of the Method

The core of this protocol is the photo-initiated thiol-ene "click" reaction. A thiol-functionalized polymer, in this case, thiol-terminated polyethylene glycol (PEG-SH), is reacted with the vinyl group of **Nile blue acrylamide**. The reaction is initiated by a photoinitiator upon exposure to UV light, leading to the formation of a stable thioether bond and covalently attaching the Nile blue dye to the polymer chain.

Diagram of the Thiol-Ene Reaction







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